

chemical and physical properties of calcium gluconate monohydrate

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Compound of Interest

Compound Name: Gluconate Calcium

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An In-depth Technical Guide to the Chemical and Physical Properties of Calcium Gluconate Monohydrate

Introduction

Calcium gluconate monohydrate ($C_{12}H_{22}CaO_{14} \cdot H_2O$) is the monohydrate calcium salt of D-gluconic acid. It is widely utilized in the pharmaceutical industry as a mineral supplement and a therapeutic agent to treat conditions arising from calcium deficiencies, such as hypocalcemia. [1][2][3][4] It is also used as an antidote for magnesium sulfate toxicity and in the management of hydrofluoric acid burns. [1][5] Its efficacy and formulation into stable, safe, and effective dosage forms—such as oral tablets and intravenous injections—are critically dependent on its chemical and physical properties.

This technical guide provides a comprehensive overview of the core chemical and physical characteristics of calcium gluconate monohydrate for researchers, scientists, and drug development professionals. It includes quantitative data, detailed experimental protocols for property determination, and visual diagrams of key workflows and relationships.

Core Chemical and Physical Properties

The fundamental properties of calcium gluconate monohydrate are summarized below. These data are essential for formulation development, quality control, and regulatory submissions.

Table 1: General and Chemical Properties

Property	Value	References
IUPAC Name	calcium;bis((2R,3S,4R,5R)-2,3,4,5,6-pentahydroxyhexanoate);hydrate	[6]
Molecular Formula	C ₁₂ H ₂₂ CaO ₁₄ ·H ₂ O or C ₁₂ H ₂₄ CaO ₁₅	[4][6][7][8][9][10][11][12]
Molecular Weight	448.39 g/mol	[2][4][6][7][8][10][13]
CAS Number	66905-23-5, 18016-24-5	[1][2][4][6][7][8][9][11][13][14]
Appearance	White or almost white, crystalline or granular powder. Odorless and tasteless.	[4][7][8][9][11][12][14][15]
pH of Solution	Solutions are neutral to litmus. For injectable forms, the pH is typically adjusted to 6.0 - 8.2.	[2][3][7]

Table 2: Physical and Pharmaceutical Properties

Property	Value	References
Melting Point	~120 °C (may indicate loss of water of hydration); ~195 °C (with decomposition).	[14][16][17]
Density (Bulk)	0.30 - 0.65 g/cm ³	[16][18]
Solubility in Water	Sparingly and slowly soluble in cold water (3.3 - 3.5 g/100 mL at 25°C). Freely soluble in boiling water.	[4][7][11][17][18]
Solubility in Organic Solvents	Insoluble in ethanol, acetic acid, and other organic solvents.	[7][8][16][17]
Stability	Stable in air.	[7][17]

Experimental Protocols

Standardized methodologies are crucial for obtaining reliable and reproducible data. The following sections detail the protocols for determining key properties of calcium gluconate monohydrate, with references to pharmacopeial chapters and scientific literature.

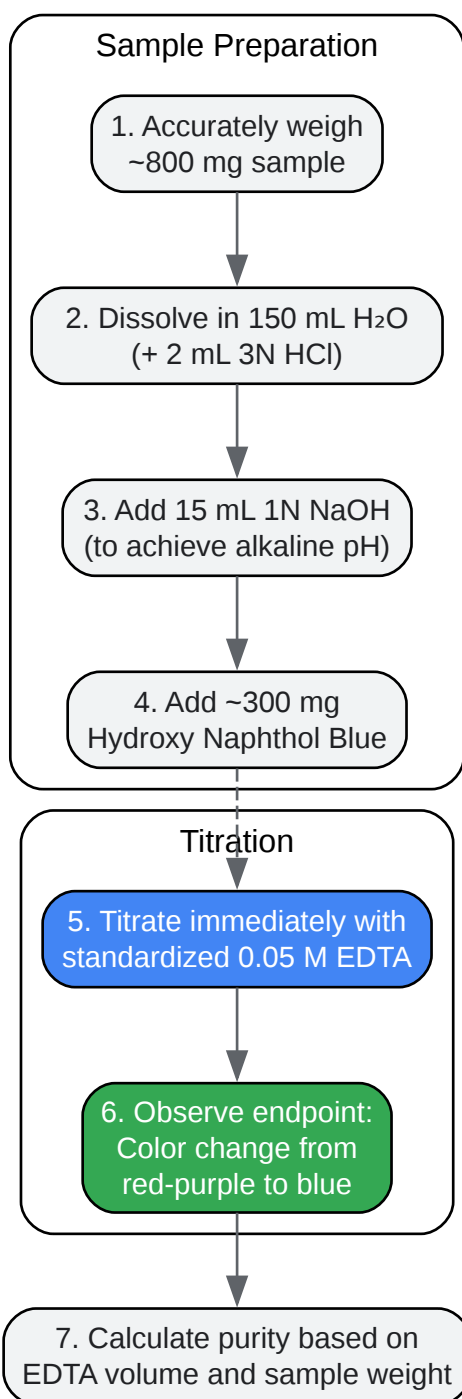
Assay: Purity Determination by Complexometric Titration

This method determines the purity of calcium gluconate by titrating the calcium ions with a standardized solution of ethylenediaminetetraacetic acid (EDTA).

Principle: EDTA, a hexadentate ligand, forms a stable, water-soluble 1:1 complex with Ca^{2+} ions. The endpoint of the titration is detected using a metal-ion indicator that changes color when it is displaced from the calcium ion by EDTA.

Methodology:

- **Sample Preparation:** Accurately weigh about 800 mg of the calcium gluconate sample. Dissolve it in 150 mL of water, adding 2 mL of 3 N hydrochloric acid to aid dissolution.[\[19\]](#)
- **Buffering:** Add 15 mL of 1 N sodium hydroxide or a suitable pH 10 buffer solution (e.g., ammonia-ammonium chloride) to the sample solution. The reaction is pH-dependent and requires an alkaline medium.[\[19\]](#)[\[20\]](#)
- **Indicator Addition:** Add approximately 300 mg of a suitable indicator, such as hydroxy naphthol blue or calmagite.[\[19\]](#)
- **Titration:** Titrate the solution immediately with a standardized 0.05 M disodium EDTA solution (VS).
- **Endpoint Detection:** The endpoint is reached when the solution color changes sharply from red-purple to a clear blue.[\[15\]](#)[\[19\]](#)
- **Calculation:** The percentage of calcium gluconate monohydrate is calculated from the volume of EDTA titrant consumed, its molarity, and the initial sample weight.



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Caption: Workflow for the complexometric titration assay of calcium gluconate.

Melting Point Determination

The melting point is a critical parameter for material identification and purity assessment. The standard method is described in USP Chapter <741>.[21]

Methodology:

- **Sample Preparation:** The sample must be thoroughly dried. Gently crush the substance into a fine powder.
- **Capillary Loading:** Pack the dry powder into a capillary tube (0.8-1.2 mm internal diameter) to form a compact column 2.5-3.5 mm high.[21]
- **Heating:** Place the capillary in a melting point apparatus. The temperature should be raised until it is about 5°C below the expected melting point.
- **Measurement:** From this point, heat the sample at a constant rate of 1°C per minute.[21]
- **Range Recording:** Record two temperatures:
 - **Onset Point:** The temperature at which the column of powder is observed to collapse against the inner wall of the capillary.
 - **Clear Point:** The temperature at which the substance becomes completely liquid. The melting range is the interval between the onset and clear points.

Solubility Determination

Solubility data is vital for developing both oral and parenteral dosage forms. The static equilibrium method is commonly employed.[22]

Methodology:

- **Equilibration:** Add an excess amount of calcium gluconate monohydrate powder to a known volume of the solvent (e.g., water) in a sealed, temperature-controlled vessel.
- **Agitation:** Stir the resulting suspension at a constant temperature for a sufficient duration (e.g., 12-24 hours) to ensure that equilibrium is reached between the dissolved and undissolved solid.[22]

- Phase Separation: Cease agitation and allow the undissolved solid to settle completely.
- Sampling: Carefully withdraw a precise volume of the clear supernatant.
- Quantification: Determine the concentration of the dissolved calcium gluconate in the supernatant using a validated analytical method, such as HPLC or gravimetric analysis (after evaporating the solvent).
- Temperature Variation: Repeat the procedure at different temperatures to generate a solubility curve.[\[22\]](#)[\[23\]](#)

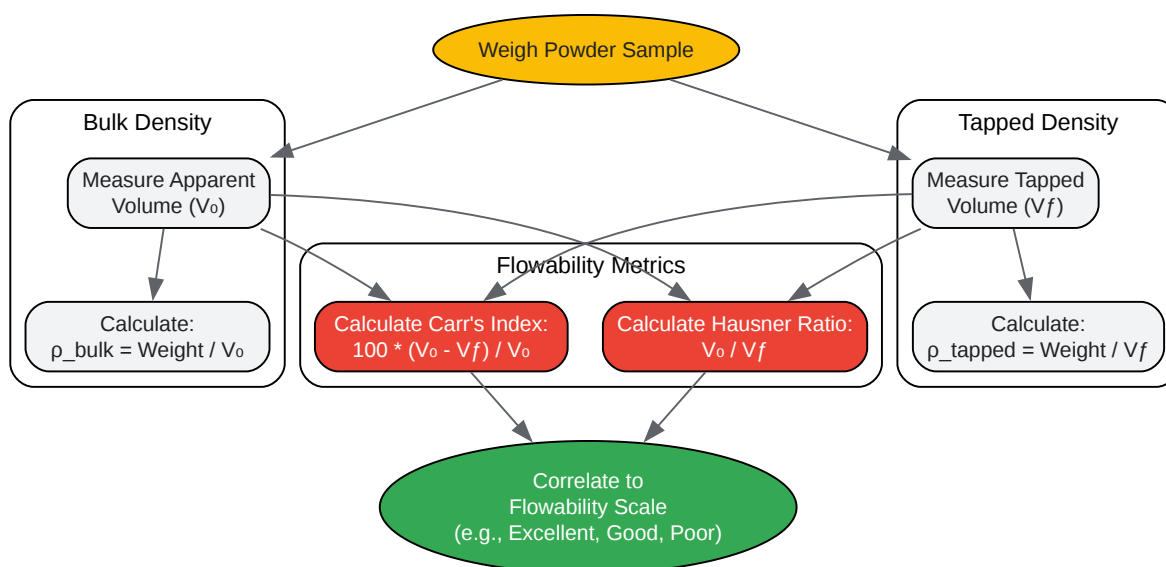
Powder Flow Properties

The flow characteristics of a powder are critical for manufacturing processes like die filling in tableting and capsule filling. The Compressibility Index and Hausner Ratio are simple, common metrics derived from bulk and tapped density measurements.[\[24\]](#)[\[25\]](#)[\[26\]](#)

Methodology:

- Bulk Density Determination:
 - Accurately weigh a specified quantity of powder (e.g., 100 g).
 - Gently pour the powder into a graduated cylinder (e.g., 250 mL).[\[26\]](#)
 - Record the unsettled apparent volume (V_0).
 - Calculate Bulk Density (ρ_{bulk}) = Weight / V_0 .
- Tapped Density Determination:
 - Mount the graduated cylinder containing the powder onto a mechanical tapping apparatus.
 - Tap the cylinder a specified number of times (e.g., 500, 750, 1250 taps) until the volume ceases to decrease.
 - Record the final tapped volume (V_f).[\[26\]](#)
 - Calculate Tapped Density (ρ_{tapped}) = Weight / V_f .

- Calculations:
 - Compressibility Index (%) = $100 \times (V_o - V_f) / V_o$
 - Hausner Ratio = V_o / V_f (or $\rho_{\text{tapped}} / \rho_{\text{bulk}}$)



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Caption: Relationship between density measurements and powder flow metrics.

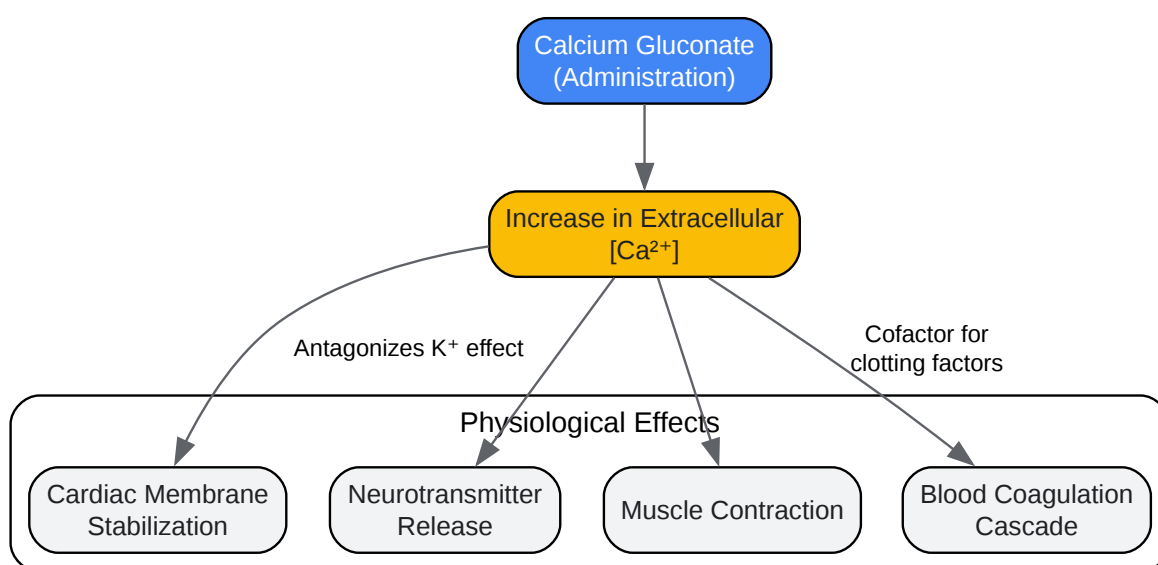
Signaling Pathways and Biological Role

As a source of calcium ions (Ca^{2+}), calcium gluconate's primary biological role is to restore or maintain extracellular calcium levels. Calcium is a ubiquitous second messenger essential for numerous physiological processes.

Key Signaling Involvement:

- Neuromuscular Function: Calcium ions are critical for neurotransmitter release at synaptic junctions and for muscle contraction by binding to troponin.

- Cardiac Function: Ca^{2+} influx during the plateau phase of the cardiac action potential is essential for excitation-contraction coupling in cardiomyocytes. This is the basis for its use in stabilizing cardiac membranes in cases of hyperkalemia.[5]
- Blood Coagulation: Calcium is a required cofactor for the activation of several clotting factors in the coagulation cascade.
- Enzymatic Regulation: Many intracellular enzymes are activated or modulated by calcium, often through calcium-binding proteins like calmodulin.



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Caption: High-level overview of calcium gluconate's mechanism of action.

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